

Application Notes and Protocols for TD1092 Intermediate-1

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Compound of Interest

Compound Name: TD1092 intermediate-1

Cat. No.: B12362758

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided herein is for guidance purposes only and is based on the known properties of the final compound, TD1092, and general laboratory safety principles for handling potent, biologically active research chemicals. A specific Safety Data Sheet (SDS) for "TD1092 intermediate-1" is not publicly available, as this designation likely refers to a non-commercial precursor in a specific synthesis pathway. All users must conduct a thorough, site-specific risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department. The user assumes all responsibility for the safe handling and disposal of this material.

Introduction

TD1092 is a potent, cell-permeable pan-Inhibitor of Apoptosis (IAP) degrader. It functions as a Proteolysis Targeting Chimera (PROTAC), a heterobifunctional molecule designed to induce the degradation of specific proteins via the ubiquitin-proteasome system. TD1092 selectively targets cellular Inhibitor of Apoptosis Protein 1 (cIAP1), cIAP2, and X-linked IAP (XIAP) for degradation by recruiting them to the Cereblon (CRBN) E3 ubiquitin ligase. This targeted degradation of anti-apoptotic IAP proteins leads to the activation of caspases and subsequently induces apoptosis in cancer cells.[1] "TD1092 intermediate-1" refers to a precursor molecule in the synthesis of TD1092. While its exact structure is not publicly defined, it is likely to be a key building block, such as the IAP-binding moiety, the CRBN-binding ligand, or a derivative of

these conjugated to a linker precursor. Therefore, it should be handled with precautions commensurate with the final, highly active compound.

Data Summary

Due to the absence of specific data for "**TD1092 intermediate-1**," this table summarizes the available information for the final product, TD1092. Researchers should conservatively assume that the intermediate may possess similar or greater hazards.

Property	Data
Compound Name	TD1092
Synonyms	TD-1092, pan-IAP degrader
Biological Activity	Induces the degradation of cIAP1, cIAP2, and XIAP.[1]
Target(s)	cIAP1, cIAP2, XIAP
Signaling Pathway	Apoptosis, NF-κB[1]
Appearance	Solid (Assumed)
Purity	>98% (Typical for research-grade compounds)
Solubility	Soluble in DMSO (Expected)
Storage Conditions	-20°C for long-term storage
Toxicity Data	Not available. Assumed to be toxic and requires careful handling.

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

Given the potent biological activity of TD1092 and the unknown specific hazards of its intermediates, a highly cautious approach to handling is mandatory.

1. Engineering Controls:

- All manipulations of the solid compound (weighing, preparing stock solutions) must be conducted in a certified chemical fume hood, powder containment hood, or glove box to prevent inhalation of airborne particles.
- Ensure the laboratory has adequate ventilation.

2. Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH-approved respirator (e.g., N95 or higher) is strongly recommended when handling the solid material.
- Hand Protection: Wear two pairs of nitrile gloves. Change gloves immediately upon any sign of contamination.
- Eye Protection: Chemical safety goggles or a face shield are required.
- Body Protection: Wear a dedicated, buttoned lab coat. Consider using disposable sleeves.

Spill Response Protocol

- For Small Powder Spills:
 - Do not sweep. Gently cover the spill with absorbent paper.
 - Dampen the absorbent paper with 70% ethanol to prevent the powder from becoming airborne.
 - Carefully wipe the area from the outside in, placing all contaminated materials into a sealed bag for hazardous waste disposal.
 - Decontaminate the surface with a suitable laboratory detergent, followed by a 70% ethanol rinse.
- For Small Liquid Spills (in solvent):
 - Absorb the spill with an inert material (e.g., vermiculite, chemical absorbent pads).

- Collect the contaminated absorbent material into a sealed container for hazardous waste disposal.
- Decontaminate the surface as described above.
- For Large Spills:
 - Evacuate the immediate area.
 - Alert others and prevent entry.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Procedures

All waste materials contaminated with TD1092 or its intermediates must be treated as hazardous chemical waste.

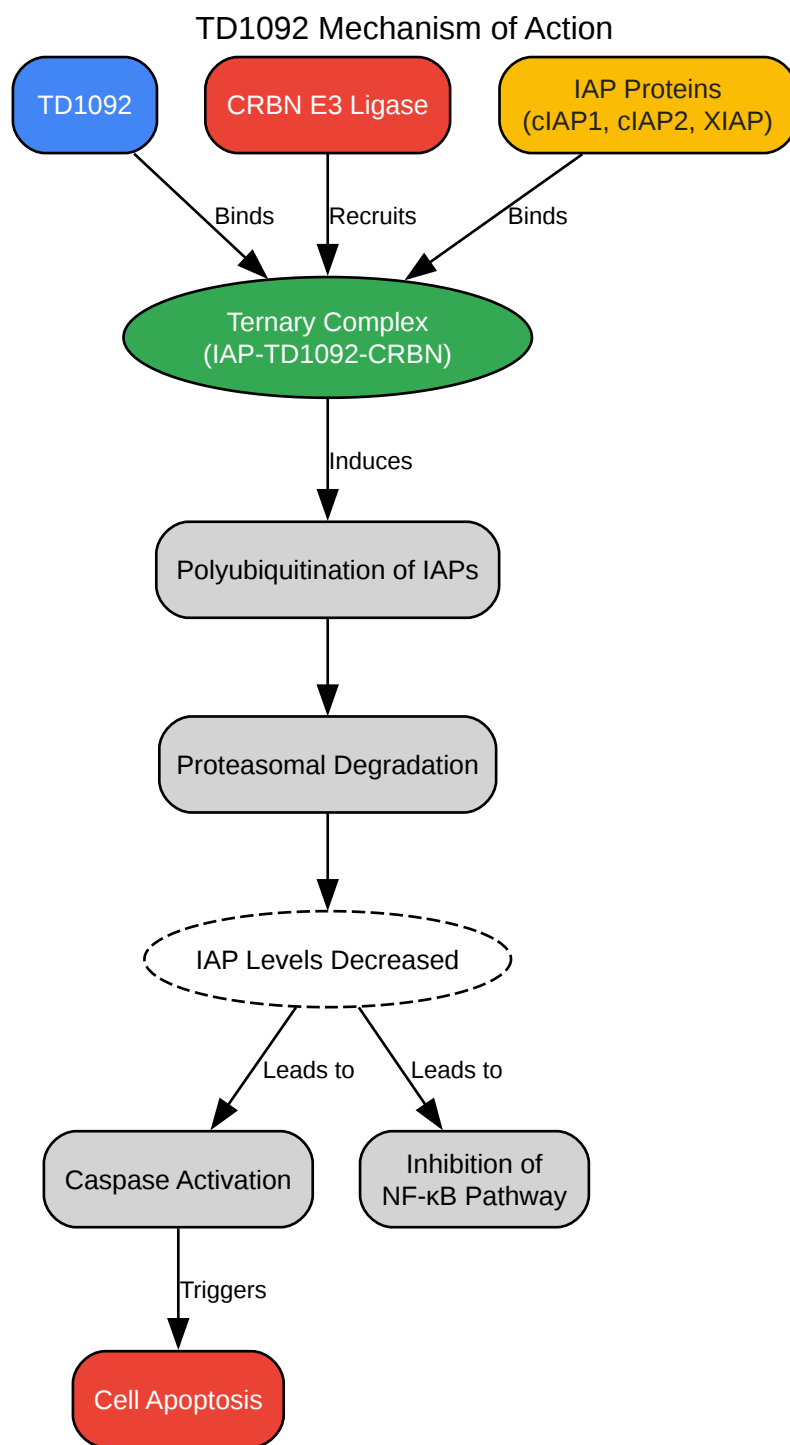
1. Waste Segregation:

- Solid Waste: Collect all contaminated consumables (e.g., pipette tips, microfuge tubes, gloves, absorbent paper) in a dedicated, clearly labeled, and sealable hazardous waste container.
- Liquid Waste: Collect all solutions containing the compound in a dedicated, clearly labeled, and sealed hazardous liquid waste container. Do not mix with other waste streams.

2. Disposal Method:

- All waste must be disposed of through your institution's approved hazardous waste management program.
- Under no circumstances should this material be disposed of down the drain or in the general trash.

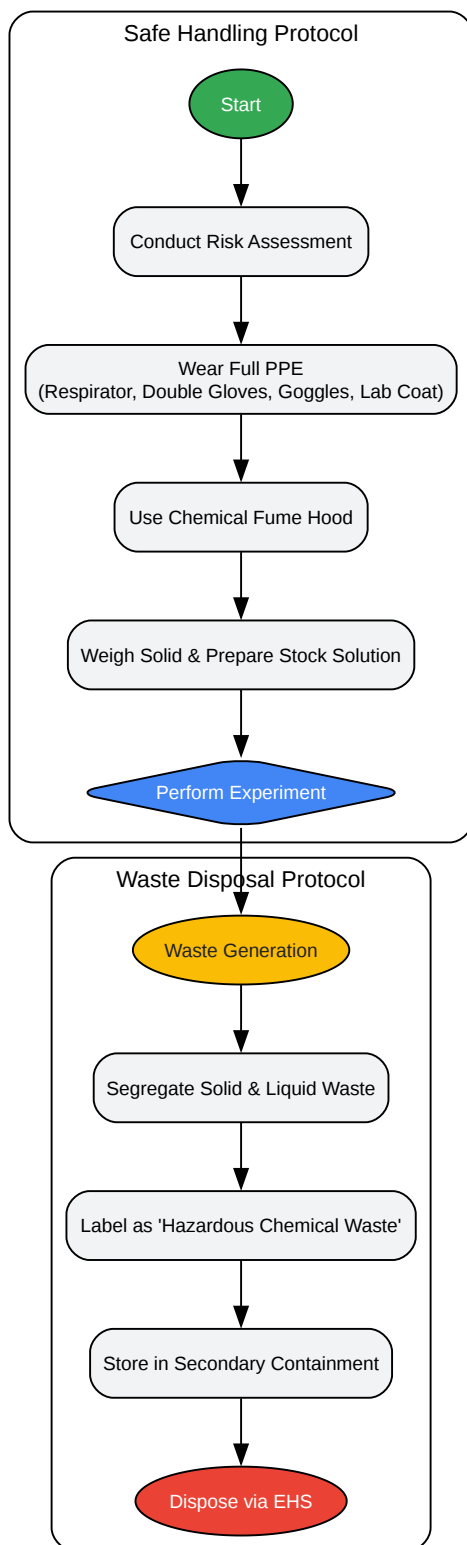
Visualizations



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Caption: TD1092 induces apoptosis by forming a ternary complex.

Workflow for TD1092 Intermediate-1

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References

- 1. medchemexpress.com [medchemexpress.com]
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